

N-Boc-1-amino-1-cyclopentanemethanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	<i>N-Boc-1-amino-1-cyclopentanemethanol</i>
Cat. No.:	B063524

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with your institution's established safety protocols and a thorough risk assessment. No specific toxicological data (e.g., LD50, LC50) for **N-Boc-1-amino-1-cyclopentanemethanol** was found in the available literature; therefore, this compound should be handled with the care due to a substance of unknown toxicity.

Introduction

N-Boc-1-amino-1-cyclopentanemethanol, a derivative of cyclopentanemethanol with a tert-butoxycarbonyl (Boc) protected amine, is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its bifunctional nature allows for diverse chemical modifications. Understanding the safety and handling requirements for this compound is paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the known properties, potential hazards, and recommended handling procedures for **N-Boc-1-amino-1-cyclopentanemethanol**.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **N-Boc-1-amino-1-cyclopentanemethanol** is presented in Table 1. This information is crucial for proper storage, handling, and in the event of an accidental release.

Table 1: Physical and Chemical Properties of **N-Boc-1-amino-1-cyclopentanemethanol**

Property	Value	Reference
CAS Number	168540-07-6	[1]
Molecular Formula	C11H21NO3	
Molar Mass	215.29 g/mol	
Appearance	Solid	
Melting Point	108-112 °C	[1]
Boiling Point	329.5 ± 11.0 °C (Predicted)	
Flash Point	153.1 °C	
Density	1.07 ± 0.1 g/cm³ (Predicted)	
Solubility	Insoluble in water; soluble in organic solvents like dimethylformamide and dichloromethane.	

Hazard Identification and Classification

While comprehensive toxicological data is not available, **N-Boc-1-amino-1-cyclopentanemethanol** is classified as an irritant.[\[1\]](#) One source also indicates that it is very toxic to aquatic organisms.

Table 2: Hazard Classification

Hazard	Classification	Reference
Acute Toxicity	No data available	
Skin Corrosion/Irritation	Irritating to skin (R38)	
Serious Eye Damage/Irritation	Irritating to eyes (R36)	
Respiratory Irritation	Irritating to the respiratory system (R37)	
Hazardous to the Aquatic Environment	Very toxic to aquatic organisms (R50)	

Experimental Protocols: Safe Handling Procedures

Given the irritant nature and potential aquatic toxicity of **N-Boc-1-amino-1-cyclopentanemethanol**, the following handling procedures are recommended. These protocols are based on general best practices for handling powdered chemical irritants and environmentally hazardous substances.

Engineering Controls

- Ventilation: All handling of **N-Boc-1-amino-1-cyclopentanemethanol** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.

Personal Protective Equipment (PPE)

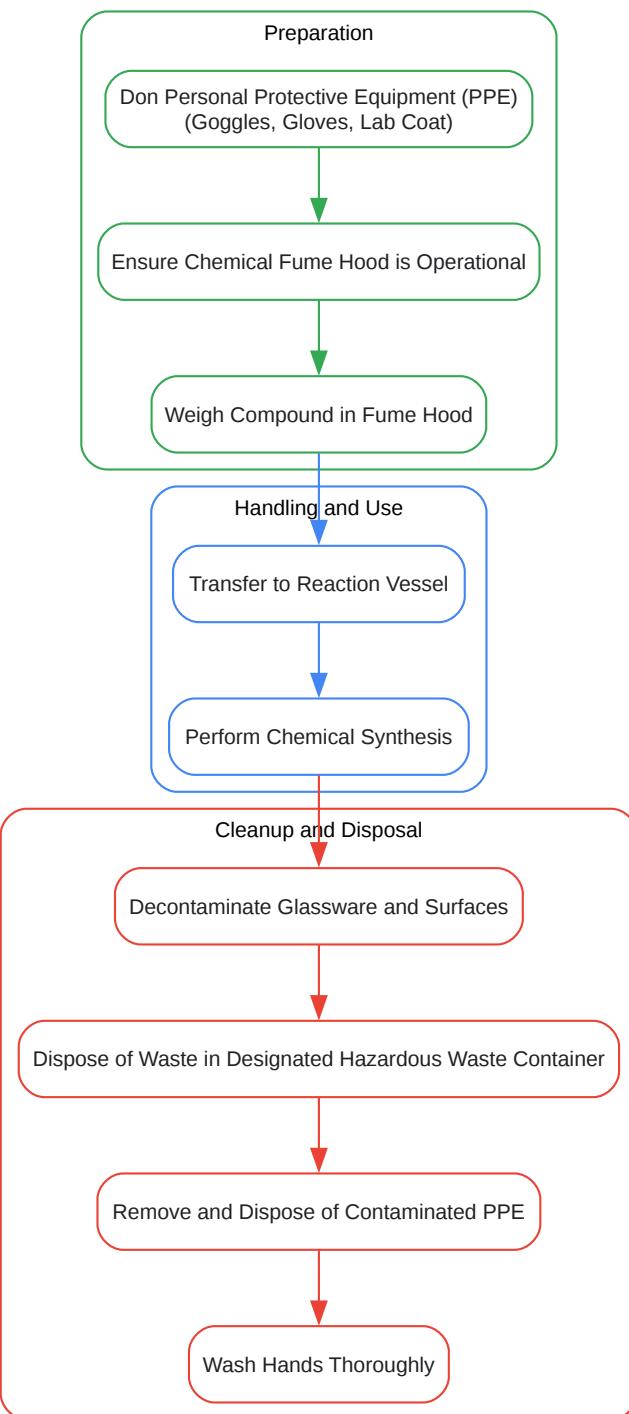
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Skin Protection: A laboratory coat should be worn to prevent skin contact. For tasks with a higher risk of exposure, additional protective clothing may be necessary.

- Respiratory Protection: If working outside of a fume hood or if dust generation is significant, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.

General Handling

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Minimize dust generation and accumulation.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

The logical workflow for handling **N-Boc-1-amino-1-cyclopentanemethanol** is illustrated in the following diagram:



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*Safe handling workflow for **N-Boc-1-amino-1-cyclopentanemethanol**.*

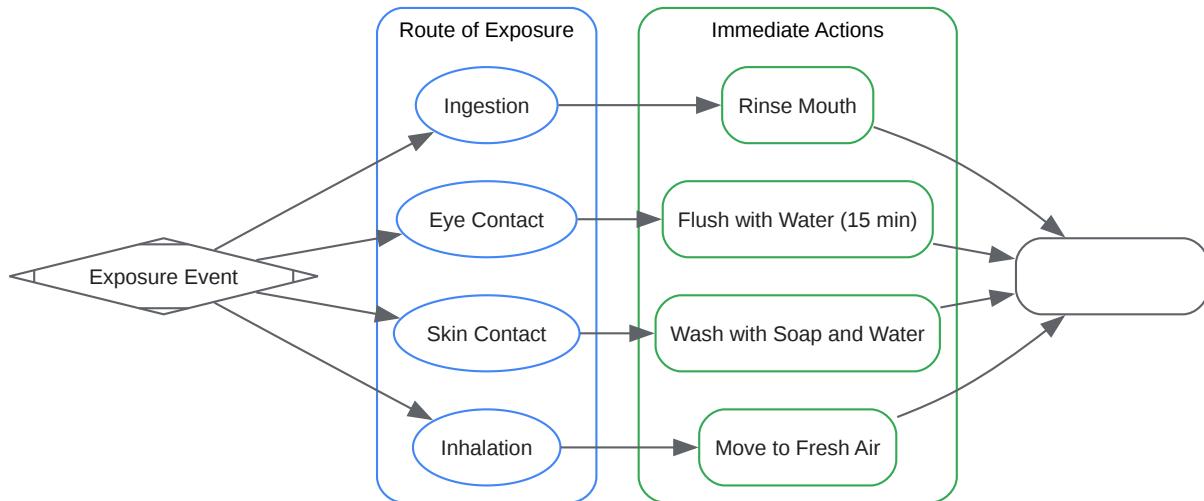
First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

Table 3: First Aid Measures

Exposure Route	Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

The decision-making process for responding to an exposure event is outlined below:



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First aid response flowchart for exposure.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with the spilled material. Wear appropriate PPE as described in Section 4.2.
- Environmental Precautions: Prevent the spill from entering drains or waterways, as the material is reported to be very toxic to aquatic life.
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation. Place the spilled material into a suitable, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent and then wash with soap and water.

Storage and Stability

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Stability: While specific stability data is unavailable, Boc-protected amines are generally stable under basic and nucleophilic conditions but are labile to acidic conditions.

- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.

Disposal Considerations

This material and its container must be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous waste disposal. Do not allow this material to enter the environment.

Conclusion

N-Boc-1-amino-1-cyclopentanemethanol is a valuable research chemical that requires careful handling due to its irritant properties and potential environmental toxicity. While comprehensive toxicological data is lacking, adherence to the safety protocols outlined in this guide, in conjunction with institutional safety procedures and a thorough risk assessment, will help to ensure its safe use in a laboratory setting. Researchers should always exercise caution and handle this compound as a substance with unknown long-term health effects.

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References

- 1. Amine Protection / Deprotection [fishersci.co.uk]
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